

physical and chemical properties of unsymmetrical dimethyldiborane

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Compound of Interest

Compound Name: 1,1-Dimethyldiborane

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An In-depth Technical Guide on the Physical and Chemical Properties of Unsymmetrical Dimethyldiborane

Introduction

Unsymmetrical dimethyldiborane, systematically named **1,1-dimethyldiborane**, is an organoboron compound with the chemical formula $(\text{CH}_3)_2\text{B}(\mu\text{-H})_2\text{BH}_2$.^[1] It is a structural isomer of the symmetrically substituted 1,2-dimethyldiborane.^[2] As one of the several methylated derivatives of diborane, its study provides insight into the nature of electron-deficient bonding and the reactivity of alkylboranes.^{[1][3]} This document serves as a comprehensive technical guide on the core physical and chemical properties of **1,1-dimethyldiborane**, intended for researchers, scientists, and professionals in drug development.

Physical Properties

1,1-dimethyldiborane is a colorless gas at standard temperature and pressure that ignites spontaneously in air.^[1] It is soluble in organic solvents such as ether, pentane, and tetrahydrofuran.^[1] A summary of its key physical and thermodynamic properties is presented below.

Table of Physical Properties

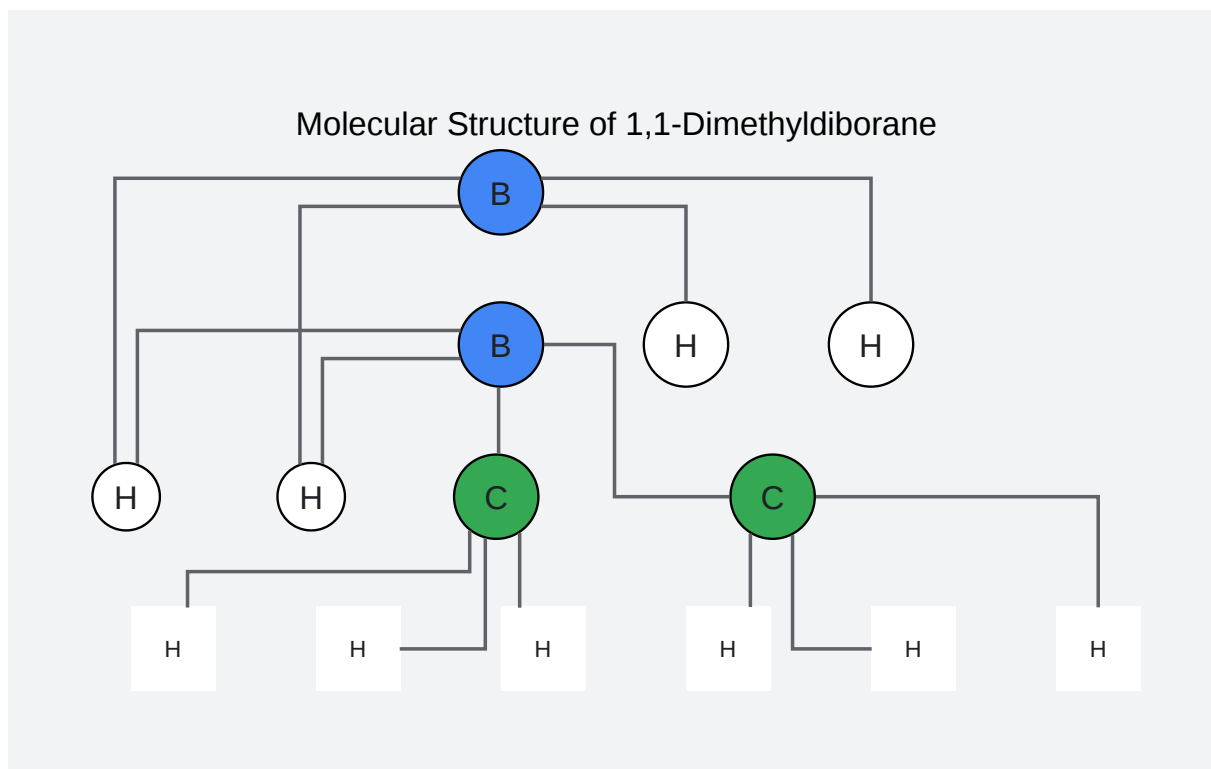
Property	Value
Molar Mass	55.72 g·mol ⁻¹ [1]
Appearance	Colorless gas [1]
Melting Point	-150.2 °C (123.0 K) [1]
Boiling Point	-4 °C (269 K) [1]
Dipole Moment	0.87 D [1]
Vapor Pressure Equation	Log P = 7.363 - (1212/T) [2]

Table of Thermodynamic Properties

Property	Value
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$, liquid)	-31 kcal/mol [1]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$, gas)	-25 kcal/mol [1]
Heat of Vaporization	5.5 kcal/mol [1]

Molecular Structure and Spectroscopic Data

The structure of **1,1-dimethyldiborane** consists of two boron atoms bridged by two hydrogen atoms in a classic 3-center-2-electron bond configuration. One boron atom is bonded to two terminal methyl groups, while the other is bonded to two terminal hydrogen atoms.[\[1\]](#)



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Caption: Molecular Structure of **1,1-Dimethyldiborane**.

Spectroscopic Properties

Spectroscopic analysis is crucial for the identification and characterization of methylated diboranes.

Spectroscopy Type	Isomer	Data Point
¹ H NMR	1,1-Dimethyldiborane	Bridge Hydrogen Shift: 9.55 ppm[2]
¹ H NMR	1,2-Dimethyldiborane	Bridge Hydrogen Shift: 9.73 ppm[2]
¹ H NMR	Diborane	Bridge Hydrogen Shift: 10.49 ppm[2]

Chemical Properties and Reactivity

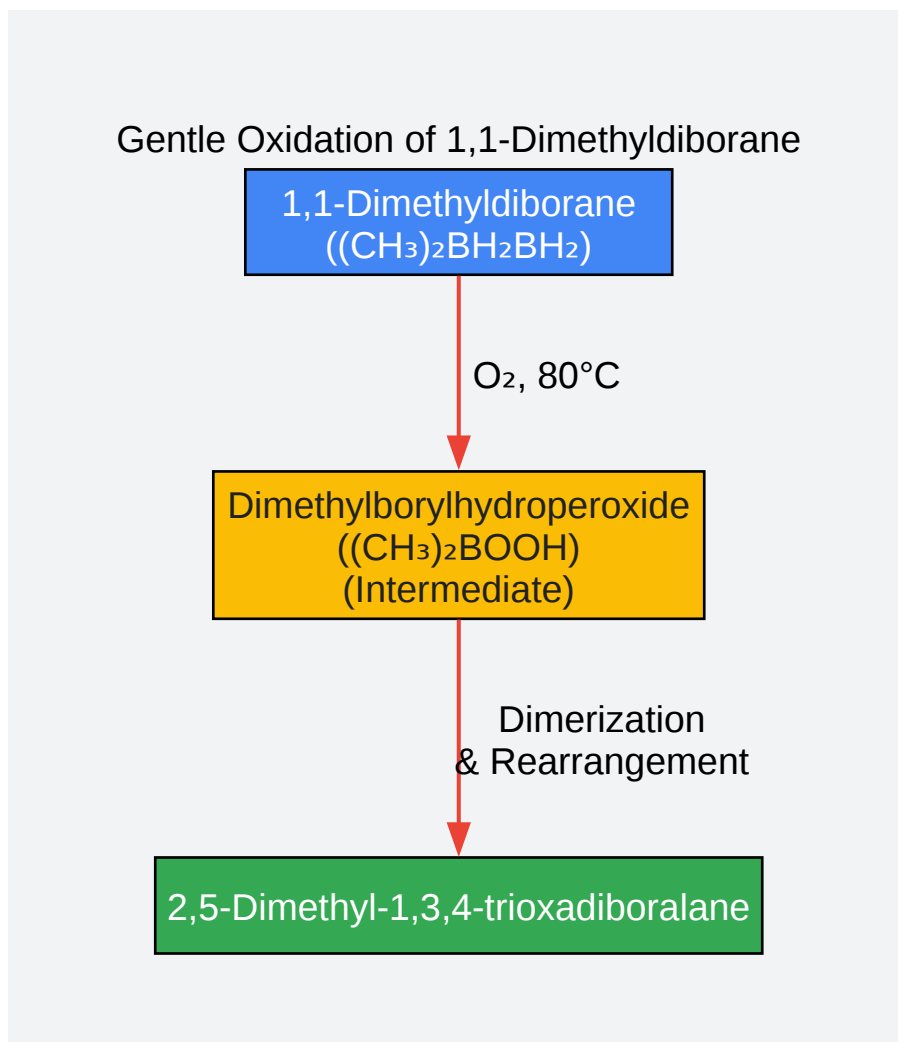
Stability and Isomerization

Methylboranes exhibit varying stability and a tendency to disproportionate. Methylidiborane slowly disproportionates at -78.5 °C to form diborane and **1,1-dimethyldiborane**.^[1]

Symmetrically substituted 1,2-dimethyldiborane will slowly convert to the more stable **1,1-dimethyldiborane** upon standing.^[1] Trimethyldiborane also disproportionates over a period of weeks to produce **1,1-dimethyldiborane**, among other products.^[1]

Oxidation

Like all lower boranes, **1,1-dimethyldiborane** is highly reactive towards oxygen and ignites spontaneously in air.^[1] Controlled, gentler oxidation at 80 °C leads to the formation of 2,5-dimethyl-1,3,4-trioxadiboralane, a volatile liquid featuring a five-membered ring of two boron and three oxygen atoms.^[1] This reaction is believed to proceed through a dimethylborylhydroperoxide intermediate.^[1]



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Caption: Gentle oxidation pathway of **1,1-dimethyldiborane**.

Hydrolysis

While specific studies on the hydrolysis of **1,1-dimethyldiborane** are not detailed in the provided results, analogous reactions of other methylboranes suggest a similar pathway. Symmetrical dimethyldiborane hydrolyzes to form methylboronic acid.[2] It is therefore expected that **1,1-dimethyldiborane** would hydrolyze in water to yield a mixture of methylboronic acid $[\text{CH}_3\text{B}(\text{OH})_2]$ and boric acid $[\text{B}(\text{OH})_3]$.

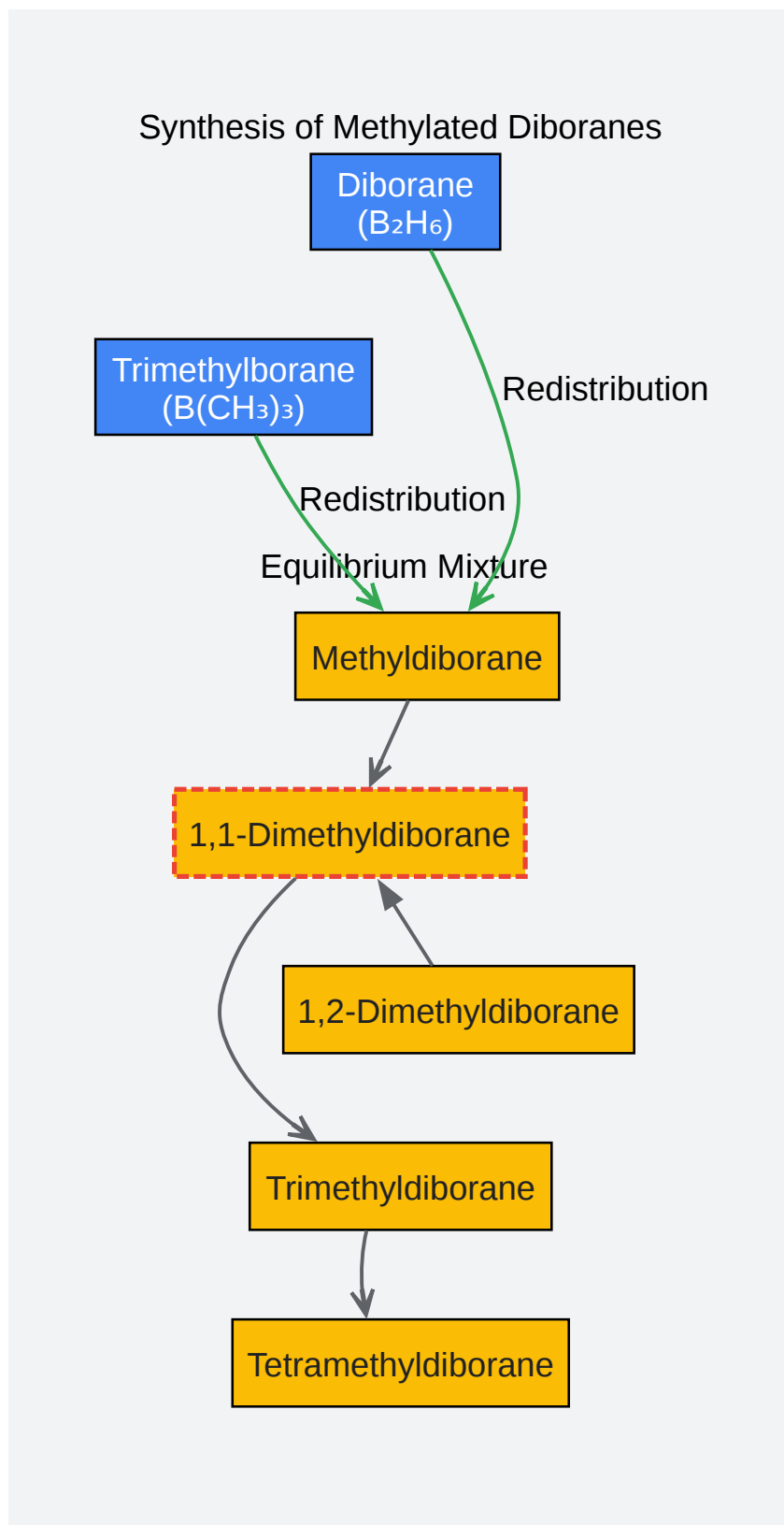
Experimental Protocols

Synthesis

The pioneering work on methylboranes was conducted by H. I. Schlesinger and A. O. Walker in the 1930s.^[1] A common method for the preparation of a mixture of methyl-substituted diboranes, including **1,1-dimethyldiborane**, is the redistribution reaction between diborane (B_2H_6) and trimethylborane ($B(CH_3)_3$).^{[1][3]}

Protocol: Synthesis via Redistribution Reaction

- Reactants: Gaseous diborane (B_2H_6) and trimethylborane ($B(CH_3)_3$).
- Conditions: The reactants are mixed and allowed to equilibrate at room temperature. The reaction results in a mixture of all possible methyl-substituted diboranes.
- Products: The equilibrium mixture contains 1-methyldiborane, **1,1-dimethyldiborane**, 1,2-dimethyldiborane, trimethyldiborane, and tetramethyldiborane.^[1]
- Purification: The individual components are separated using techniques such as fractional distillation or gas chromatography.



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Caption: Synthesis of **1,1-dimethyldiborane** via redistribution.

Another reported synthesis involves the reaction of tetramethyl lead with diborane in a 1,2-dimethoxyethane solvent at room temperature.[1]

Analysis and Separation

Gas chromatography is an effective method for the separation and quantitative determination of methyl boranes in a mixture.[1][2] The elution order is dependent on the degree of methylation and the substitution pattern.

Protocol: Gas Chromatography of Methylated Diboranes

- Apparatus: A standard gas chromatograph.
- Sample: The gaseous mixture resulting from the synthesis reaction.
- Procedure: The sample is injected into the chromatograph. The components are separated based on their volatility and interaction with the stationary phase.
- Elution Order: The compounds typically elute in the following order:
 1. Diborane
 2. Monomethyldiborane
 3. Trimethylborane
 4. **1,1-Dimethyldiborane**[1][2]
 5. 1,2-Dimethyldiborane[1][2]
 6. Trimethyldiborane
 7. Tetramethyldiborane[1][2]

Conclusion

Unsymmetrical (1,1)-dimethyldiborane is a fundamental organoboron compound with distinct physical and chemical properties. Its formation through redistribution reactions, its higher stability relative to its 1,2-isomer, and its reactivity towards oxygen highlight its significance in

the broader chemistry of boranes. The detailed protocols for its synthesis and analysis provide a framework for its further study and potential application in various fields of chemical research.

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References

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